

# 3-(2-Methoxyethoxy)propylamine safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)propylamine

Cat. No.: B1266703

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## Technical Guide: Safety and Handling of 3-(2-Methoxyethoxy)propylamine

Disclaimer: This document provides a summary of available information on **3-(2-Methoxyethoxy)propylamine**. A complete Safety Data Sheet (SDS) containing comprehensive hazard and safety information was not publicly available at the time of writing. The information provided herein is for guidance only and should not be considered a substitute for a substance-specific SDS obtained from the chemical supplier. Always consult the official SDS before handling this chemical.

## Chemical Identification and Properties

**3-(2-Methoxyethoxy)propylamine** is a primary amine containing an ether linkage. Its chemical structure and basic properties are summarized below.

Identifier	Value
Chemical Name	3-(2-Methoxyethoxy)propylamine
CAS Number	54303-31-0
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub>
Molecular Weight	133.19 g/mol
Synonyms	3-(2-methoxyethoxy)propan-1-amine, FENTAMINE OPA-ME, 1-Propanamine, 3-(2-methoxyethoxy)-

Table 1: Physical and Chemical Properties

Property	Value	Source
Boiling Point	186.2 ± 15.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm <sup>3</sup>	
Flash Point	69.4 ± 27.7 °C	
Vapor Pressure	0.7 ± 0.4 mmHg at 25°C	
Refractive Index	1.426	
Purity	≥95%	
Storage Temperature	4°C, protect from light	

## Hazard Identification and Classification

A complete Globally Harmonized System (GHS) classification for **3-(2-Methoxyethoxy)propylamine** is not available in the public domain. However, based on the general properties of similar aliphatic amines, it should be handled as a potentially hazardous substance. Amines are often corrosive, flammable, and can be skin and respiratory irritants.

Table 2: GHS Hazard Classification (Incomplete)

Hazard Class	Classification
Acute Toxicity (Oral)	Data not available
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Flammable Liquids	Data not available (Flash point suggests it is a combustible liquid)

## Handling and Storage Precautions

The following are general handling and storage precautions for liquid amines and should be adapted based on the specific information provided in the supplier's SDS.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile or neoprene) and a lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area or with a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and amines should be used.

## Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Handle in a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools and ground all equipment when transferring large quantities.
- Wash hands thoroughly after handling.

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- Follow the recommended storage temperature of 4°C and protect from light.

## Emergency Procedures

The following are general emergency procedures and are not a substitute for the specific guidance in the SDS.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

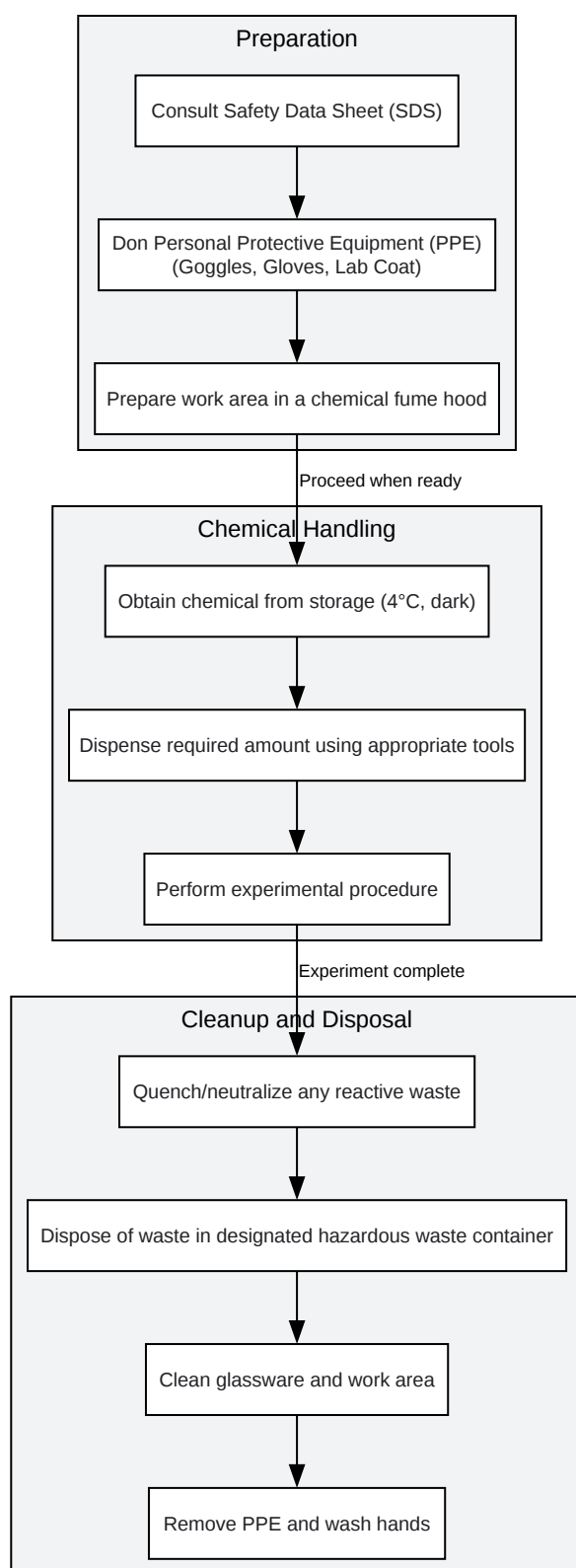
## Spill Response

- Evacuate the area.

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the contaminated material in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

## Experimental Workflow

The following diagram illustrates a general workflow for handling **3-(2-Methoxyethoxy)propylamine** in a research setting. This workflow is a general guideline and must be adapted to specific experimental protocols and the information in the chemical's SDS.



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Caption: General laboratory workflow for handling liquid chemicals.

## Toxicological Information

No specific toxicological data, such as LD50 or LC50 values, for **3-(2-Methoxyethoxy)propylamine** were found in the publicly available literature.

Table 4: Toxicological Data

Test	Route	Species	Value
LD50	Oral	Not available	Not available
LD50	Dermal	Not available	Not available
LC50	Inhalation	Not available	Not available

## Conclusion

While some basic physical and chemical properties of **3-(2-Methoxyethoxy)propylamine** are available, a comprehensive safety and toxicological profile is lacking in the public domain. Researchers, scientists, and drug development professionals must exercise extreme caution when handling this compound. The primary directive is to obtain and thoroughly review the Safety Data Sheet from the supplier before any work is initiated. The general safety precautions for handling liquid amines should be strictly followed in the interim.

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